Introduction: The Strategic Value of a Dihalogenated Pyrazole Scaffold

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Compound of Interest

Compound Name:	*3,4-Diiodo-5-methyl-1h-pyrazole*
CAS No.:	*6715-87-3*
Cat. No.:	*B2547346*

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In the landscape of medicinal chemistry, pyrazoles represent a "privileged scaffold"—a molecular framework that consistently appears in biologically active compounds and approved drugs.[1][2] Their five-membered heterocyclic structure, containing two adjacent nitrogen atoms, offers a unique combination of aromaticity, hydrogen bonding capabilities, and metabolic stability. The strategic introduction of halogen atoms, particularly iodine, onto this scaffold dramatically enhances its synthetic utility, transforming it into a versatile building block for complex molecular design.[1][3]

This guide focuses on **3,4-diiodo-5-methyl-1H-pyrazole**, a di-iodinated derivative with significant potential for researchers, scientists, and drug development professionals. The presence of two iodine atoms at the C3 and C4 positions provides two distinct, reactive handles for advanced synthetic transformations, most notably palladium-catalyzed cross-coupling reactions.[1][4] This dual functionality allows for the systematic construction of diverse chemical libraries and the exploration of structure-activity relationships (SAR) essential for optimizing targeted therapeutics, such as kinase inhibitors.[1] This document provides a comprehensive overview of its core chemical properties, validated synthetic methodologies, characteristic reactivity, and its burgeoning role in modern drug discovery.

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Core Chemical and Physical Properties

3,4-Diiodo-5-methyl-1H-pyrazole is a halogenated pyrazole derivative whose unique structural features govern its reactivity and potential applications.[4] The foundational physicochemical data for this compound are summarized below.

Property	Value	Source
CAS Number	6715-87-3	[4][5]
Molecular Formula	$C_4H_4I_2N_2$	[4][5]
Molecular Weight	333.90 g/mol	[4][5]
IUPAC Name	3,4-diiodo-5-methyl-1H-pyrazole	[4]
Melting Point	178-181 °C	[5]
Boiling Point	374.8 ± 42.0 °C (Predicted)	[5]
Density	2.750 ± 0.06 g/cm³ (Predicted)	[5]
pKa	10.75 ± 0.50 (Predicted)	[5]
SMILES	CC1=C(C(=NN1)I)I	[4]
InChI Key	FPLNGDMFVSCNHK-UHFFFAOYSA-N	[4]

Synthesis and Mechanistic Rationale

The most common and direct route to **3,4-diiodo-5-methyl-1H-pyrazole** is through the electrophilic halogenation of the 5-methyl-1H-pyrazole precursor.[4]

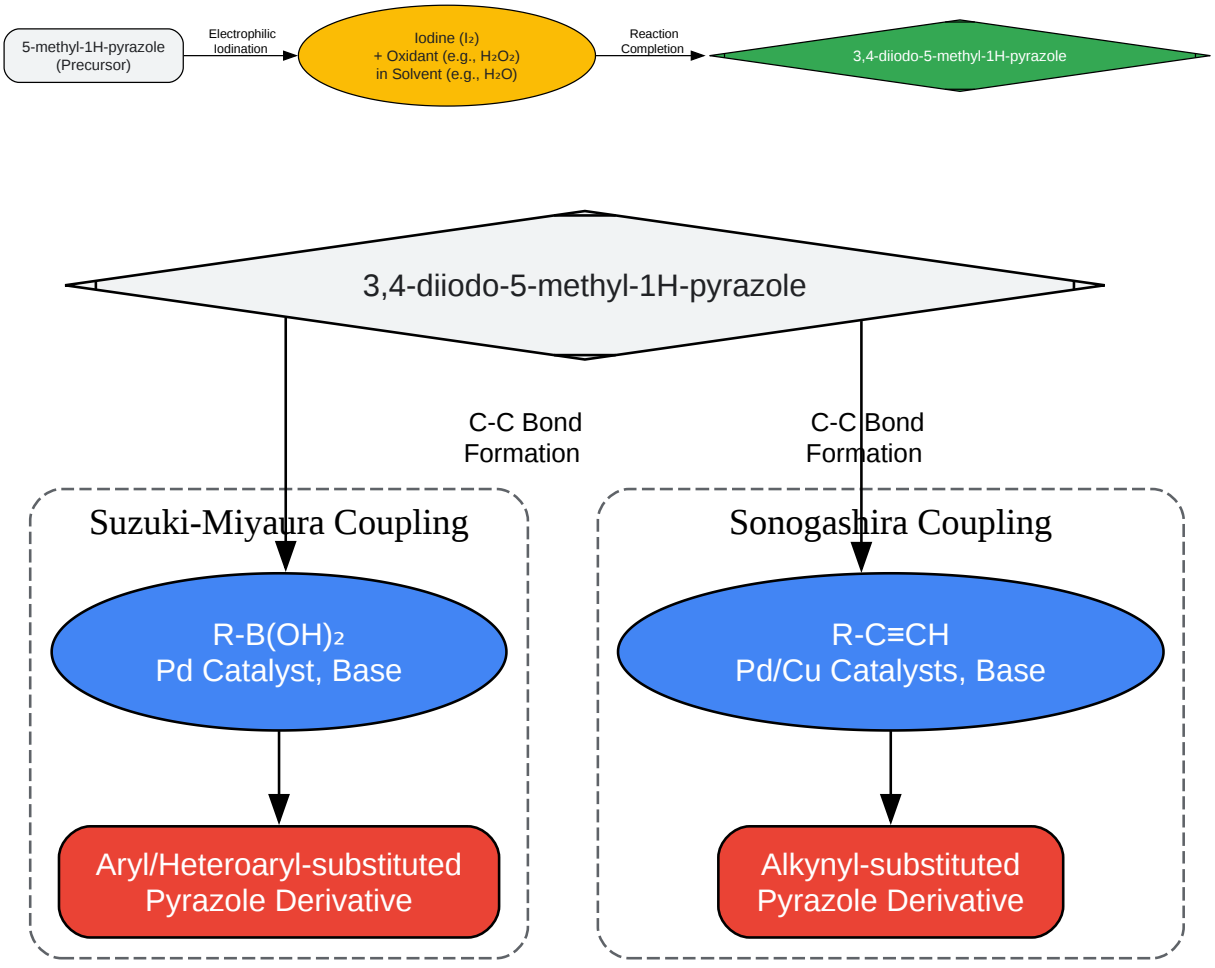
Causality Behind the Synthesis

The pyrazole ring is an electron-rich heterocycle, making it susceptible to electrophilic aromatic substitution. The 4-position is the most electronically activated and, therefore, the most common site for initial substitution.[4] Achieving di-substitution at both the 3- and 4-positions requires overcoming this inherent regioselectivity. This is typically accomplished by using a

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slight excess of the iodinating agent and carefully controlling reaction conditions to drive the reaction to completion without undesirable side products. An oxidant is often included to react with the hydrogen iodide (HI) byproduct, regenerating iodine in situ and promoting the forward reaction, which improves yield and atom economy.[6]

Synthetic Workflow Diagram



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- To cite this document: BenchChem. [Introduction: The Strategic Value of a Dihalogenated Pyrazole Scaffold]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2547346/docs#introduction-the-strategic-value-of-a-dihalogenated-pyrazole-scaffold]

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